The Nexus of Cellular Control: An In-depth Technical Guide to Phosphoinositide Signaling

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Compound of Interest

Compound Name:	*PtdIns-(1,2-dipalmitoyl) (ammonium salt)*
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Abstract

Phosphoinositides (PIs) are a class of low-abundance phospholipids that exert a disproportionately large influence on a vast array of cellular processes. From the intricate dance of membrane trafficking to the precise regulation of cell growth and differentiation, these lipid messengers form a complex signaling network that is fundamental to eukaryotic life. Dysregulation of this network is a hallmark of numerous pathologies, including cancer, metabolic disorders, and neurological diseases, making it a fertile ground for therapeutic intervention. This technical guide provides a comprehensive overview of the core principles of phosphoinositide signaling, intended for graduate students, researchers, and professionals in drug development. We will delve into the key enzymatic players that govern PI metabolism, the diverse functions of the various phosphoinositide species, and the state-of-the-art methodologies employed to interrogate this dynamic signaling cascade. Furthermore, we will explore the current landscape of pharmacological agents targeting this pathway and discuss the challenges and future directions in this exciting field of research.

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Introduction: The Phosphoinositide Code

Cellular membranes are not merely passive barriers but are dynamic platforms for a multitude of signaling events. Embedded within these lipid bilayers are phosphoinositides, which act as signaling hubs, recruiting and activating a host of effector proteins to orchestrate specific cellular responses. The inositol headgroup of phosphatidylinositol (PtdIns) can be reversibly phosphorylated at the 3, 4, and 5 positions, giving rise to seven distinct phosphoinositide species. This "phosphoinositide code" provides a spatial and temporal framework for the precise control of cellular functions.

The tight regulation of phosphoinositide metabolism is paramount for cellular homeostasis. This is achieved through the coordinated action of a suite of enzymes: phosphoinositide kinases that add phosphate groups, phosphoinositide phosphatases that remove them, and phospholipases that cleave the lipid molecule to generate second messengers.[1] The spatial and temporal control of these enzymes ensures that specific phosphoinositides are generated at the right time and in the right place within the cell.

The Architects of the Code: Key Enzymes in Phosphoinositide Metabolism

The dynamic nature of phosphoinositide signaling is orchestrated by a dedicated cast of enzymes that meticulously add, remove, and modify phosphate groups on the inositol ring. Understanding the function and regulation of these enzymes is crucial for deciphering the complexities of this signaling network.

Phosphoinositide Kinases: The Writers of the Code

Phosphoinositide kinases are responsible for phosphorylating the inositol headgroup, thereby generating the various phosphoinositide species. They are classified into several families based on their structure and substrate specificity.

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Kinase Family	Substrate	Product	Key Functions
Phosphoinositide 3-Kinases (PI3Ks)	PI(4,5)P2	PI(3,4,5)P3	Cell growth, proliferation, survival, metabolism[2]
Phosphatidylinositol 4-Kinases (PI4Ks)	PI	PI(4)P	Golgi trafficking, plasma membrane identity
Phosphatidylinositol 4-Phosphate 5-Kinases (PIP5Ks)	PI(4)P	PI(4,5)P2	Substrate for PLC and PI3K, cytoskeletal regulation
Phosphatidylinositol 5-Phosphate 4-Kinases (PI5P4Ks)	PI(5)P	PI(4,5)P2	Cellular stress responses, metabolism[3]

Phosphoinositide Phosphatases: The Erasers of the Code

Phosphoinositide phosphatases counterbalance the activity of kinases by dephosphorylating specific phosphoinositide species. These enzymes are critical for terminating signaling events and maintaining the precise subcellular distribution of phosphoinositides.

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Phosphatase	Substrate	Product	Key Functions
PTEN (Phosphatase and Tensin Homolog)	PI(3,4,5)P3	PI(4,5)P2	Tumor suppression, negative regulation of PI3K signaling[4]
SHIP (SH2-containing Inositol Phosphatase)	PI(3,4,5)P3	PI(3,4)P2	Negative regulation of immune cell signaling, cell adhesion[2][5]
INPP4A/B (Inositol Polyphosphate 4-Phosphatase)	PI(3,4)P2	PI(3)P	Regulation of endosomal trafficking, tumor suppression[6]
Myotubularins	PI(3)P, PI(3,5)P2	PI, PI(5)P	Endosomal trafficking, autophagy

Phospholipase C (PLC): The Readers and Editors of the Code

Phospholipase C (PLC) enzymes cleave phosphatidylinositol 4,5-bisphosphate (PI(4,5)P2) into two crucial second messengers: inositol 1,4,5-trisphosphate (IP3) and diacylglycerol (DAG).[7] This event triggers a bifurcating signaling cascade with diverse cellular outcomes.

- IP3 is a small, water-soluble molecule that diffuses into the cytoplasm and binds to IP3 receptors on the endoplasmic reticulum, leading to the release of stored calcium ions (Ca2+). The resulting increase in intracellular Ca2+ concentration activates a wide range of cellular processes, including muscle contraction, neurotransmitter release, and gene expression.

- DAG remains in the plasma membrane and activates protein kinase C (PKC), a family of serine/threonine kinases that phosphorylate a multitude of downstream targets, thereby regulating cell growth, differentiation, and apoptosis.

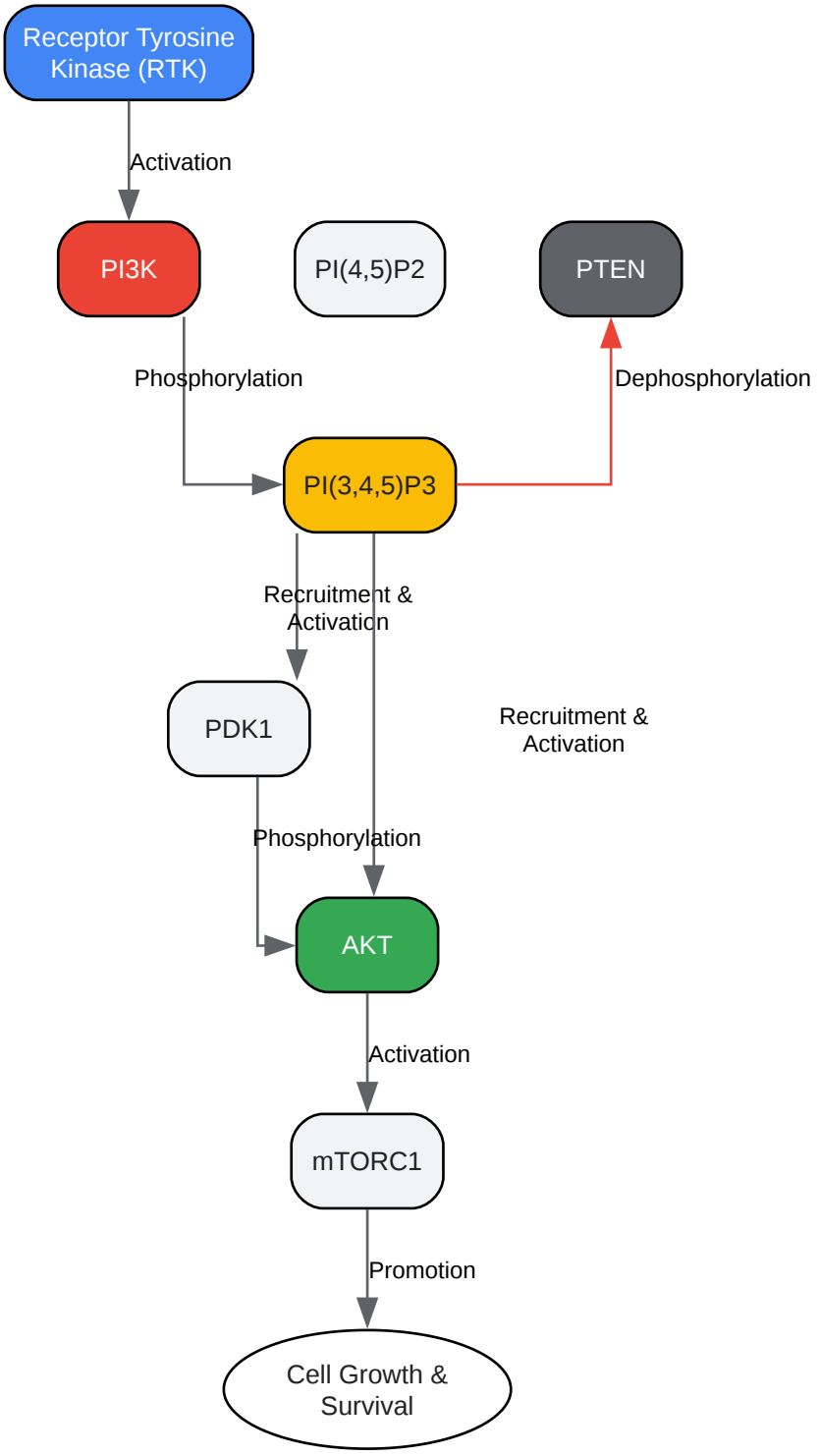
The Two Major Arms of Phosphoinositide Signaling

The diverse functions of phosphoinositides are largely mediated through two major signaling pathways: the PI3K/AKT/mTOR pathway and the Phospholipase C (PLC) pathway.

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The PI3K/AKT/mTOR Pathway: A Master Regulator of Cell Growth and Survival

The PI3K/AKT/mTOR pathway is a central signaling node that integrates signals from growth factors and nutrients to control cell growth, proliferation, survival, and metabolism.[2]



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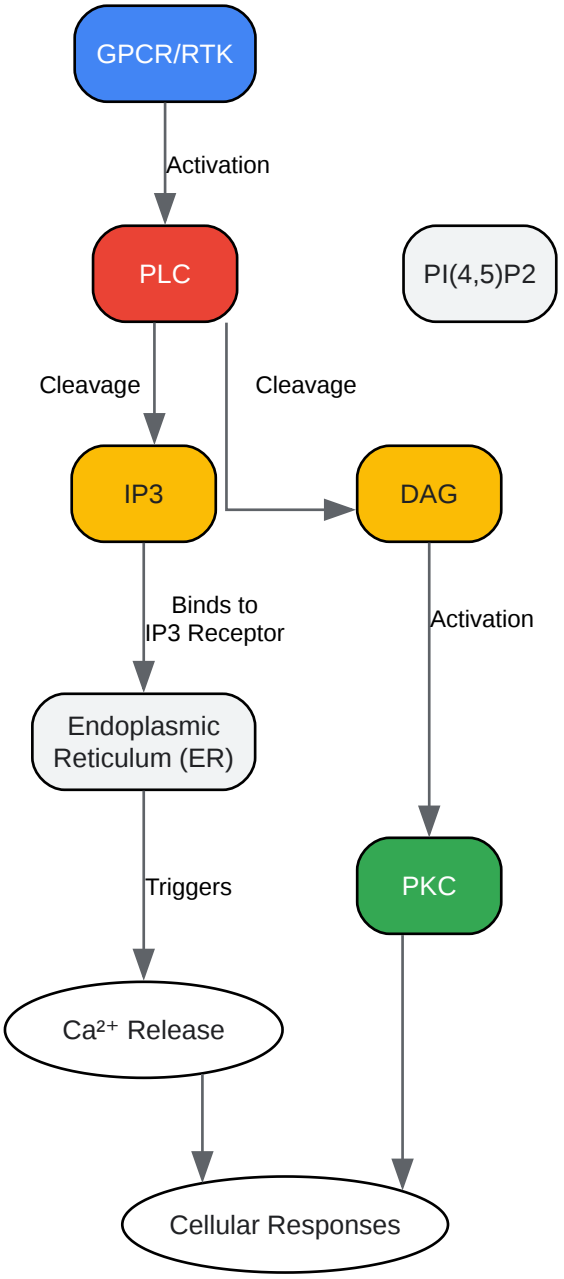
Figure 1: The PI3K/AKT/mTOR signaling pathway.

Upon activation by receptor tyrosine kinases (RTKs), PI3K phosphorylates PI(4,5)P2 to generate PI(3,4,5)P3 at the plasma membrane. PI(3,4,5)P3 acts as a docking site for proteins containing a pleckstrin homology (PH) domain, such as the serine/threonine kinase AKT and its upstream activator PDK1. This recruitment to the membrane facilitates the phosphorylation and activation of AKT. Activated AKT then phosphorylates a plethora of downstream targets, including the mTORC1 complex, to promote cell growth, proliferation, and survival, while inhibiting apoptosis. The tumor suppressor PTEN acts as a critical negative regulator of this pathway by dephosphorylating PI(3,4,5)P3 back to PI(4,5)P2.[4]

The Phospholipase C (PLC) Pathway: Orchestrating Calcium Signaling and More

The PLC pathway is initiated by the activation of G protein-coupled receptors (GPCRs) or RTKs, leading to the activation of PLC.

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Figure 2: The Phospholipase C (PLC) signaling pathway.

As described earlier, activated PLC cleaves PI(4,5)P2 to produce IP3 and DAG.[7] This bifurcation of the signal leads to a wide range of cellular responses, including changes in gene expression, cell metabolism, and cytoskeletal organization.

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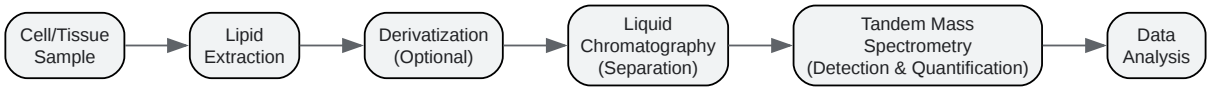
Investigating the Phosphoinositide Network: A Methodological Toolkit

The study of phosphoinositides presents unique challenges due to their low abundance and dynamic nature. However, a powerful array of techniques has been developed to probe the intricacies of this signaling network.

Quantification of Phosphoinositides: Mass Spectrometry

Mass spectrometry (MS) has emerged as a powerful tool for the sensitive and specific quantification of different phosphoinositide species.[3] Various MS-based approaches, often coupled with liquid chromatography (LC), allow for the separation and identification of individual phosphoinositide isomers and their fatty acyl chain compositions.

Workflow for Phosphoinositide Analysis by LC-MS/MS:



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Figure 3: A generalized workflow for LC-MS/MS analysis of phosphoinositides.

Step-by-Step Protocol for Phosphoinositide Extraction and Analysis by LC-MS/MS:

- Sample Preparation: Homogenize cells or tissues in an appropriate buffer.
- Lipid Extraction: Perform a biphasic extraction using a solvent system such as chloroform/methanol/water to separate lipids from other cellular components.
- Derivatization (Optional): To improve ionization efficiency and chromatographic separation, phosphoinositides can be derivatized, for example, by methylation.
- Liquid Chromatography (LC): Separate the different phosphoinositide species using techniques like normal-phase or reversed-phase LC.

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- Tandem Mass Spectrometry (MS/MS): Ionize the separated lipids and fragment them to obtain specific fragmentation patterns for identification and quantification.
- Data Analysis: Process the MS data to identify and quantify the different phosphoinositide species based on their mass-to-charge ratio and fragmentation patterns.

Causality Behind Experimental Choices: The choice of extraction method and LC-MS/MS parameters is critical for accurate quantification. For instance, acidic extraction methods are often used to ensure the recovery of highly polar phosphoinositides. The selection of specific fragmentation ions in MS/MS (Selected Reaction Monitoring or SRM) provides high selectivity and sensitivity for quantifying low-abundance species.

Visualizing Phosphoinositide Dynamics: Live-Cell Imaging with Fluorescent Biosensors

Genetically encoded fluorescent biosensors have revolutionized the study of phosphoinositide signaling by enabling the visualization of their dynamics in living cells.[8] These biosensors typically consist of a phosphoinositide-binding domain fused to one or more fluorescent proteins.

Commonly Used Phosphoinositide Biosensors:

Phosphoinositide	Biosensor Domain
PI(4,5)P2	PH domain of PLCδ1
PI(3,4,5)P3	PH domain of AKT or GRP1
PI(3)P	PX domain of p40phox
PI(4)P	PH domain of FAPP1 or OSBP

Step-by-Step Protocol for Live-Cell Imaging of PIP2 and PIP3:

- Plasmid Transfection: Transfect cells with plasmids encoding the fluorescent biosensors for PIP2 (e.g., GFP-PH-PLCδ1) and PIP3 (e.g., RFP-PH-AKT).[9]
- Cell Culture: Culture the transfected cells on glass-bottom dishes suitable for microscopy.

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- Imaging Setup: Use a confocal or total internal reflection fluorescence (TIRF) microscope equipped with the appropriate lasers and filters for exciting and detecting the fluorescent proteins. Maintain cells at 37°C and 5% CO2 during imaging.
- Baseline Imaging: Acquire baseline images of the cells before stimulation.
- Stimulation: Add a stimulus, such as a growth factor (e.g., EGF or insulin), to activate the PI3K pathway.
- Time-Lapse Imaging: Acquire a time-lapse series of images to monitor the changes in the subcellular localization of the PIP2 and PIP3 biosensors.
- Image Analysis: Quantify the changes in fluorescence intensity at the plasma membrane or other relevant subcellular compartments to determine the dynamics of PIP2 and PIP3 levels.

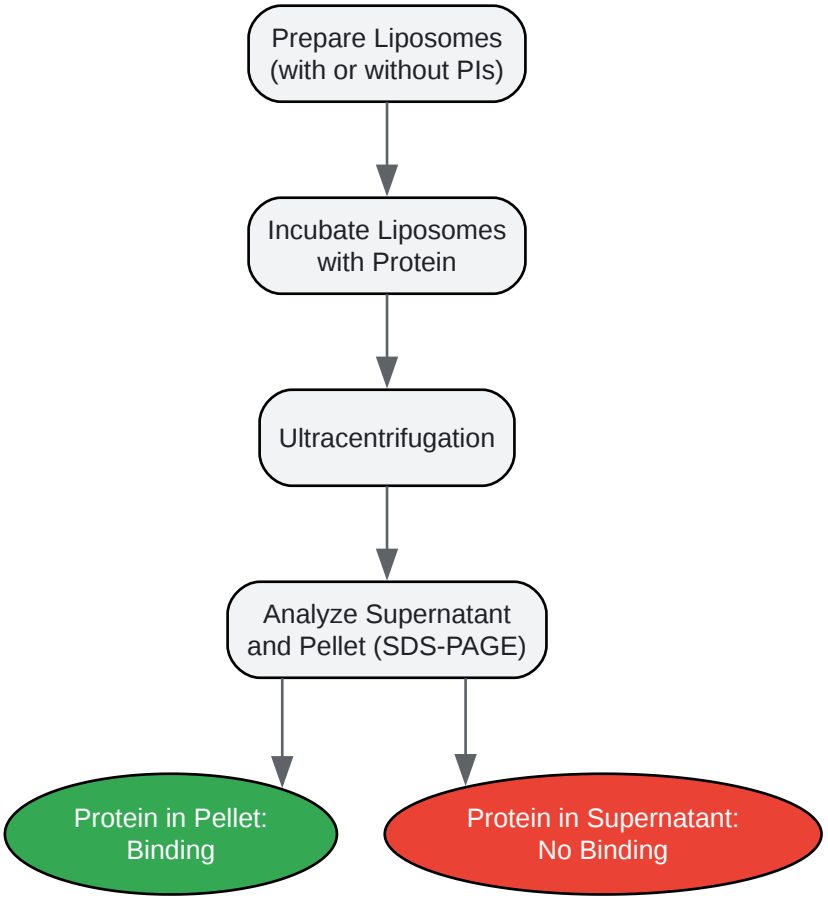
Self-Validating System: A key aspect of these experiments is the use of controls. For example, co-expression with a dominant-negative mutant of PI3K or treatment with a PI3K inhibitor should abolish the stimulus-induced recruitment of the PIP3 biosensor to the plasma membrane, thus validating the specificity of the observed signal.

Probing Protein-Phosphoinositide Interactions: Liposome-Based Assays

Liposome-based assays are powerful in vitro tools for studying the direct interaction between proteins and specific phosphoinositides.[10] These assays utilize artificial lipid vesicles (liposomes) containing a defined lipid composition.

Liposome Co-sedimentation Assay Workflow:

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Figure 4: Workflow of a liposome co-sedimentation assay.

Step-by-Step Protocol for Liposome Co-sedimentation Assay:

- Liposome Preparation: Prepare small unilamellar vesicles (SUVs) by mixing the desired lipids (e.g., phosphatidylcholine, phosphatidylserine, and a specific phosphoinositide) in chloroform, drying the lipid film, and rehydrating it in buffer followed by sonication or extrusion.[11]
- Protein Incubation: Incubate the purified protein of interest with the prepared liposomes.
- Ultracentrifugation: Pellet the liposomes and any bound protein by ultracentrifugation.
- Analysis: Carefully separate the supernatant (containing unbound protein) from the pellet (containing liposomes and bound protein). Analyze both fractions by SDS-PAGE and

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Coomassie staining or Western blotting to determine the amount of protein in each fraction. [12]

Causality Behind Experimental Choices: The inclusion of negatively charged lipids like phosphatidylserine in the liposomes is important to mimic the charge of the inner leaflet of the plasma membrane. However, it is crucial to perform control experiments with liposomes lacking the specific phosphoinositide of interest to ensure that the observed binding is not due to non-specific electrostatic interactions.

Measuring Enzyme Activity: In Vitro Kinase and Phosphatase Assays

In vitro assays are essential for characterizing the enzymatic activity of phosphoinositide kinases and phosphatases and for screening potential inhibitors.[13]

Step-by-Step Protocol for an In Vitro PI3K Activity Assay:

- Reagent Preparation: Prepare a reaction buffer containing the purified PI3K enzyme, the lipid substrate (e.g., PI(4,5)P2-containing liposomes), and ATP.[14]
- Initiate Reaction: Start the kinase reaction by adding ATP.
- Incubation: Incubate the reaction mixture at the optimal temperature for the enzyme.
- Stop Reaction: Stop the reaction at different time points by adding a stop solution (e.g., EDTA).
- Detect Product: Detect the amount of the product, PI(3,4,5)P3, using various methods, such as:
  - Radioactive Assay: Use radiolabeled ATP ([γ-^{32}P]ATP) and detect the incorporation of ^{32}P into the lipid product by thin-layer chromatography (TLC) and autoradiography.
  - ELISA-based Assay: Use a PI(3,4,5)P3-binding protein in an ELISA format to quantify the amount of product.[13]

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- Luminescence-based Assay: Use a coupled enzyme system that measures the amount of ADP produced during the kinase reaction.[15]

Self-Validating System: The inclusion of a known PI3K inhibitor, such as wortmannin or LY294002, should lead to a dose-dependent decrease in product formation, confirming that the observed activity is indeed from PI3K.

Phosphoinositide Signaling in Disease and Drug Development

The central role of phosphoinositide signaling in cellular regulation makes it a prime target for therapeutic intervention in a wide range of diseases.

Cancer

Aberrant activation of the PI3K/AKT/mTOR pathway is one of the most common alterations in human cancers.[1] This can be caused by mutations in the genes encoding PI3K itself (PIK3CA) or by the loss of the tumor suppressor PTEN. Consequently, significant efforts have been made to develop inhibitors targeting this pathway.

PI3K Inhibitors in Clinical Development:

Inhibitor	Target	Status
Idelalisib	PI3Kδ	Approved for certain blood cancers
Copanlisib	Pan-PI3K	Approved for follicular lymphoma
Alpelisib	PI3Kα	Approved for PIK3CA-mutated breast cancer
Duvelisib	PI3Kδ/γ	Approved for certain leukemias and lymphomas

While several PI3K inhibitors have been approved, their efficacy in solid tumors has been modest, and challenges such as on-target toxicities and the development of resistance remain.

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[1]

Targeting Phospholipase C

Given the critical role of PLC in various signaling pathways, its inhibition has been explored as a therapeutic strategy.

- U73122: This is a widely used experimental inhibitor of PLC.[16] However, its utility is limited by its off-target effects, including the inhibition of other enzymes and the potential for direct effects on calcium channels.[17][18] It has been reported to both inhibit and, under certain cell-free conditions, activate PLC isoforms.[19]

- Edelfosine: This synthetic ether lipid has shown anti-cancer activity and is thought to exert some of its effects by modulating PLC activity and inducing apoptosis through mechanisms involving lipid rafts and the endoplasmic reticulum.[20][21][22]

The development of more specific and potent PLC inhibitors remains an active area of research.

The Challenge of Targeting Phosphoinositide Phosphatases

Restoring the function of tumor suppressor phosphatases like PTEN or inhibiting oncogenic phosphatases is an attractive therapeutic strategy. However, the development of small molecule modulators of phosphatases has been challenging.[23][24]

- PTEN: As a tumor suppressor that is often lost or mutated in cancer, strategies to restore PTEN function are being explored, but direct activation with small molecules has proven difficult. An alternative approach is to inhibit the PI3K pathway to counteract the effects of PTEN loss.[2]

- SHIP1/2: These phosphatases have dual roles, as they terminate PI(3,4,5)P3 signaling but produce PI(3,4)P2, which can also promote cell survival.[25] The development of isoform-specific inhibitors is crucial to selectively target their pro-tumorigenic functions.[2]

The shallow and polar nature of the active sites of phosphatases makes it difficult to design potent and selective small molecule inhibitors.[24] However, recent advances in our

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understanding of phosphatase structure and regulation are paving the way for the development of novel therapeutic strategies.[23]

Conclusion and Future Perspectives

Phosphoinositide signaling represents a fundamental and highly versatile mechanism for regulating a vast array of cellular functions. Our understanding of this complex network has grown immensely in recent years, driven by the development of sophisticated analytical and imaging techniques. The central role of this pathway in human disease, particularly cancer, has made it a major focus of drug discovery efforts. While significant progress has been made, particularly with the development of PI3K inhibitors, many challenges remain. The future of phosphoinositide-targeted therapies will likely involve the development of more selective inhibitors, the identification of predictive biomarkers to guide patient selection, and the exploration of combination therapies to overcome resistance. Furthermore, a deeper understanding of the roles of less-studied phosphoinositide species and their regulatory enzymes will undoubtedly open up new avenues for therapeutic intervention. The continued exploration of this intricate signaling nexus holds immense promise for advancing our understanding of cellular biology and for the development of novel treatments for a wide range of human diseases.

References

- PI5P4K inhibitors: promising opportunities and challenges. (2025). PubMed. [Link]
- Fluorescent Biosensors for Multiplexed Imaging of Phosphoinositide Dynamics. (n.d.). PubMed Central. [Link]
- Phosphoinositide lipid phosphatase SHIP1 and PTEN coordinate to regulate cell migration and adhesion. (n.d.). PubMed Central. [Link]
- The phospholipase C inhibitor U-73122 inhibits Ca2+ release from the intracellular sarcoplasmic reticulum Ca2+ store by inhibiting Ca2+ pumps in smooth muscle. (n.d.). PubMed Central. [Link]
- Determination of Sec18-Lipid Interactions by Liposome-Binding Assay. (n.d.). PubMed Central. [Link]

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- Mitochondrial Targeting Involving Cholesterol-Rich Lipid Rafts in the Mechanism of Action of the Antitumor Ether Lipid and Alkylphospholipid Analog Edelfosine. (2021). PubMed. [Link]
- Liposome Co-sedimentation and Co-flotation Assays to Study Lipid–Protein Interactions. (n.d.). Springer Link. [Link]
- Cell-Permeable Fluorescent Sensors Enable Rapid Live Cell Visualization of Plasma Membrane and Nuclear PIP3 Pools. (n.d.). ACS Publications. [Link]
- Direct Activation of Human Phospholipase C by Its Well Known Inhibitor U73122. (n.d.). NIH. [Link]
- Challenges in the clinical development of PI3K inhibitors. (n.d.). PubMed Central. [Link]
- Antitumor Alkyl Ether Lipid Edelfosine: Tissue Distribution and Pharmacokinetic Behavior in Healthy and Tumor-Bearing Immunosuppressed Mice. (n.d.). AACR Journals. [Link]
- New Approaches to Difficult Drug Targets: The Phosphatase Story. (n.d.). ResearchGate. [Link]
- Edelfosine. (n.d.). Wikipedia. [Link]
- Green PIP2 Protocol. (n.d.). Montana Molecular. [Link]
- Targeting SHIP1 and SHIP2 in Cancer. (n.d.). MDPI. [Link]
- The phospholipase C inhibitor U73122 blocks both agonist-activated PLC... (n.d.). ResearchGate. [Link]
- Phosphatases as small-molecule targets: inhibiting the endogenous inhibitors of kinases. (2004). Biochemical Society Transactions. [Link]
- Biological activities, mechanisms of action and biomedical prospect of the antitumor ether phospholipid ET-18-OCH(3) (edelfosine), a proapoptotic agent in tumor cells. (n.d.). PubMed. [Link]
- Liposome Co-sedimentation and Co-flotation Assays to Study Lipid-Protein Interactions. (n.d.). Helda. [Link]

© 2026 BenchChem. All rights reserved.

- U73122, an aminosteroid phospholipase C inhibitor, is a potent inhibitor of cardiac phospholipase D by a PIP2-dependent mechanism. (n.d.). PubMed. [Link]
- Antitumor activity of alkylphospholipid edelfosine in prostate cancer models and endoplasmic reticulum targeting. (2023). CSIC Digital. [Link]
- Preparation of cells for live-cell imaging of phosphoinositide reporters by total internal reflection fluorescence (TIRF) microscopy. (2023). Protocols.io. [Link]
- Challenges and opportunities in the development of protein phosphatase-directed therapeutics. (2013). PubMed. [Link]
- A simple guide to biochemical approaches for analyzing protein–lipid interactions. (2017). Molecular Biology of the Cell. [Link]
- Discovery and Development of Small Molecule SHIP Phosphatase Modulators. (n.d.). PubMed Central. [Link]
- Analysis of Protein and Lipid Interactions Using Liposome Co-sedimentation Assays. (n.d.). ResearchGate. [Link]
- Cell-Permeable Fluorescent Sensors Enable Rapid Live Cell Visualization of Plasma Membrane and Nuclear PIP3 Pools. (n.d.). PubMed Central. [Link]
- 5′ Phospholipid Phosphatase SHIP-2 Causes Protein Kinase B Inactivation and Cell Cycle Arrest in Glioblastoma Cells. (2023). Taylor & Francis Online. [Link]
- Measuring PI3K Activation: Clinicopathologic, Immunohistochemical, and RNA Expression Analysis in Prostate Cancer. (n.d.). PubMed Central. [Link]
- Modification of PtdIns Mediated by PI3K, PTEN, SHIP, INPP4 and the PI3K signaling pathway in cancer. (n.d.). ResearchGate. [Link]

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Sources

- 1. Challenges in the clinical development of PI3K inhibitors - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. PI5P4K inhibitors: promising opportunities and challenges - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. tandfonline.com [tandfonline.com]
- 5. Phosphoinositide lipid phosphatase SHIP1 and PTEN coordinate to regulate cell migration and adhesion - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Measuring PI3K Activation: Clinicopathologic, Immunohistochemical, and RNA Expression Analysis in Prostate Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Fluorescent Biosensors for Multiplexed Imaging of Phosphoinositide Dynamics - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Preparation of cells for live-cell imaging of phosphoinositide reporters by total internal reflection fluor... [protocols.io]
- 10. futaba-zaidan.org [futaba-zaidan.org]
- 11. Determination of Sec18-Lipid Interactions by Liposome-Binding Assay - PMC [pmc.ncbi.nlm.nih.gov]
- 12. researchgate.net [researchgate.net]
- 13. echelon-inc.com [echelon-inc.com]
- 14. pdf.benchchem.com [pdf.benchchem.com]
- 15. promega.es [promega.es]
- 16. selleckchem.com [selleckchem.com]
- 17. The phospholipase C inhibitor U-73122 inhibits Ca2+ release from the intracellular sarcoplasmic reticulum Ca2+ store by inhibiting Ca2+ pumps in smooth muscle - PMC [pmc.ncbi.nlm.nih.gov]
- 18. U73122, an aminosteroid phospholipase C inhibitor, is a potent inhibitor of cardiac phospholipase D by a PIP2-dependent mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 19. Direct Activation of Human Phospholipase C by Its Well Known Inhibitor U73122 - PMC [pmc.ncbi.nlm.nih.gov]

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- 20. Mitochondrial Targeting Involving Cholesterol-Rich Lipid Rafts in the Mechanism of Action of the Antitumor Ether Lipid and Alkylphospholipid Analog Edelfosine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. Edelfosine - Wikipedia [en.wikipedia.org]
- 22. Biological activities, mechanisms of action and biomedical prospect of the antitumor ether phospholipid ET-18-OCH(3) (edelfosine), a proapoptotic agent in tumor cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 23. researchgate.net [researchgate.net]
- 24. Challenges and opportunities in the development of protein phosphatase-directed therapeutics - PubMed [pubmed.ncbi.nlm.nih.gov]
- 25. Discovery and Development of Small Molecule SHIP Phosphatase Modulators - PMC [pmc.ncbi.nlm.nih.gov]

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